

Orthosulfamuron: Application Protocols for Weed Management in Paddy Fields

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Compound of Interest

Compound Name: Orthosulfamuron

Cat. No.: B1249393

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

Orthosulfamuron is a selective, systemic sulfonylurea herbicide effective for the pre- and post-emergence control of a broad spectrum of weeds in paddy fields, including annual grasses, sedges, and broadleaf weeds.[1][2] Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), a key enzyme in the biosynthesis pathway of branched-chain amino acids essential for plant growth.[1][3] This document provides detailed application notes and experimental protocols for the use of **Orthosulfamuron** in rice cultivation, with a focus on formulation, application timing, and efficacy. Quantitative data from field studies are summarized, and methodologies for key experiments are provided to aid in the design and execution of further research.

Formulations

Orthosulfamuron is primarily available in two main formulations for application in paddy fields:

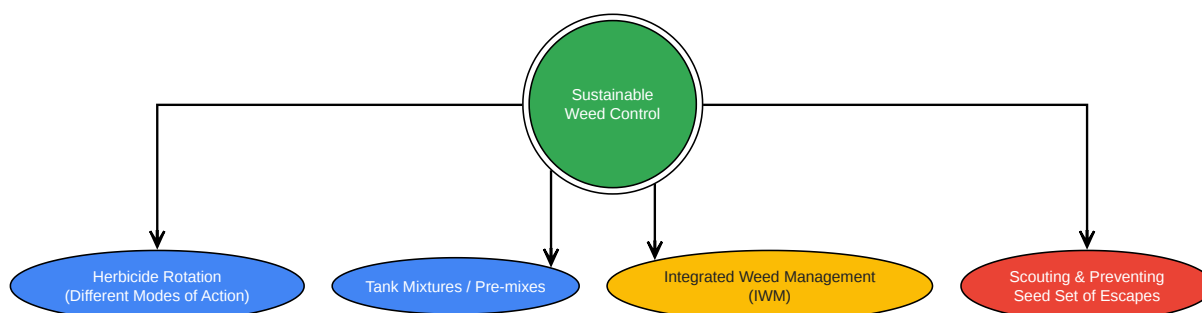
- Water Dispersible Granules (WDG): This formulation contains a high concentration of the active ingredient (e.g., 75% **Orthosulfamuron**) and is designed to be dispersed in water to form a suspension for spray applications.[4]
- Granules (GR): These formulations contain a lower concentration of **Orthosulfamuron** (e.g., 0.5% or in combination with other herbicides) and are suitable for broadcast application,

often mixed with sand or fertilizer.[1]

A combination formulation of **Orthosulfamuron** with Pretilachlor is also available as a granular product for pre-emergence application.

Mechanism of Action: ALS Inhibition

Orthosulfamuron is absorbed by the roots and foliage of weeds and translocates to the growing points.[3] There, it inhibits the acetolactate synthase (ALS) enzyme, also known as acetoxyacid synthase (AHAS).[1][3] This enzyme catalyzes the first step in the biosynthesis of the essential branched-chain amino acids: valine, leucine, and isoleucine.[5] The inhibition of ALS leads to a deficiency in these amino acids, which in turn halts protein synthesis and cell division, ultimately leading to weed death.[3][6]



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